

"Octafluoroadiponitrile safety data sheet"

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Compound of Interest

Compound Name: Octafluoroadiponitrile

CAS No.: 376-53-4

Cat. No.: B1346879

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An In-depth Technical Guide to the Safety of **Octafluoroadiponitrile** for Research Applications

Introduction

Octafluoroadiponitrile (OFAD), with the chemical formula $C_6F_8N_2$, is a perfluorinated derivative of adiponitrile.^[1] Its structure, featuring a six-carbon chain where the four central carbons are fully fluorinated, capped by terminal nitrile (-CN) groups, imparts unique physicochemical properties.^[1] These characteristics, including high thermal stability and electrochemical stability, have positioned OFAD as a compound of interest in advanced materials science, particularly in the development of high-performance lithium-ion battery electrolytes and specialty polymers.^{[1][2]}

However, the same properties that make it valuable also necessitate a rigorous and informed approach to its handling and safety. The presence of nitrile groups suggests a toxicological profile that warrants comparison to cyanide compounds, while its fluorinated nature introduces additional considerations. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive safety framework for the handling, storage, and emergency management of **Octafluoroadiponitrile**. It moves beyond a simple recitation of safety data sheet (SDS) points to explain the causality behind safety protocols, ensuring a culture of safety grounded in scientific understanding.

Physicochemical Properties and Hazard Profile

A foundational understanding of a chemical's properties is the first step in risk assessment. The substitution of hydrogen with fluorine dramatically alters the properties of adiponitrile, resulting in a compound with a lower boiling point despite a higher molecular weight, a characteristic of many perfluorinated compounds due to weaker intermolecular forces.[\[1\]](#)[\[2\]](#)

Key Physicochemical Data

Property	Value	Reference(s)
CAS Number	376-53-4	[1] [3] [4]
Molecular Formula	C ₆ F ₈ N ₂	[1] [2] [3]
IUPAC Name	2,2,3,3,4,4,5,5-octafluorohexanedinitrile	[1]
Molecular Weight	252.065 g/mol	[2] [3]
Appearance	Clear liquid	[4] [5]
Density	1.594 g/cm ³	[1] [3]
Boiling Point	132.3°C at 760 mmHg	[1] [3]
Flash Point	33.8°C	[1] [3]
Solubility	Soluble in DMSO; Sparingly soluble in Chloroform; Slightly soluble in Methanol.	[4] [5]

GHS Hazard Classification and Toxicological Insight

Octafluoroadiponitrile is classified as a highly hazardous substance. Its toxicity is acute and affects multiple exposure routes, demanding stringent controls. The primary toxicological concern stems from the nitrile groups, which can exhibit effects similar to cyanide poisoning by inhibiting cellular respiration.[\[6\]](#)

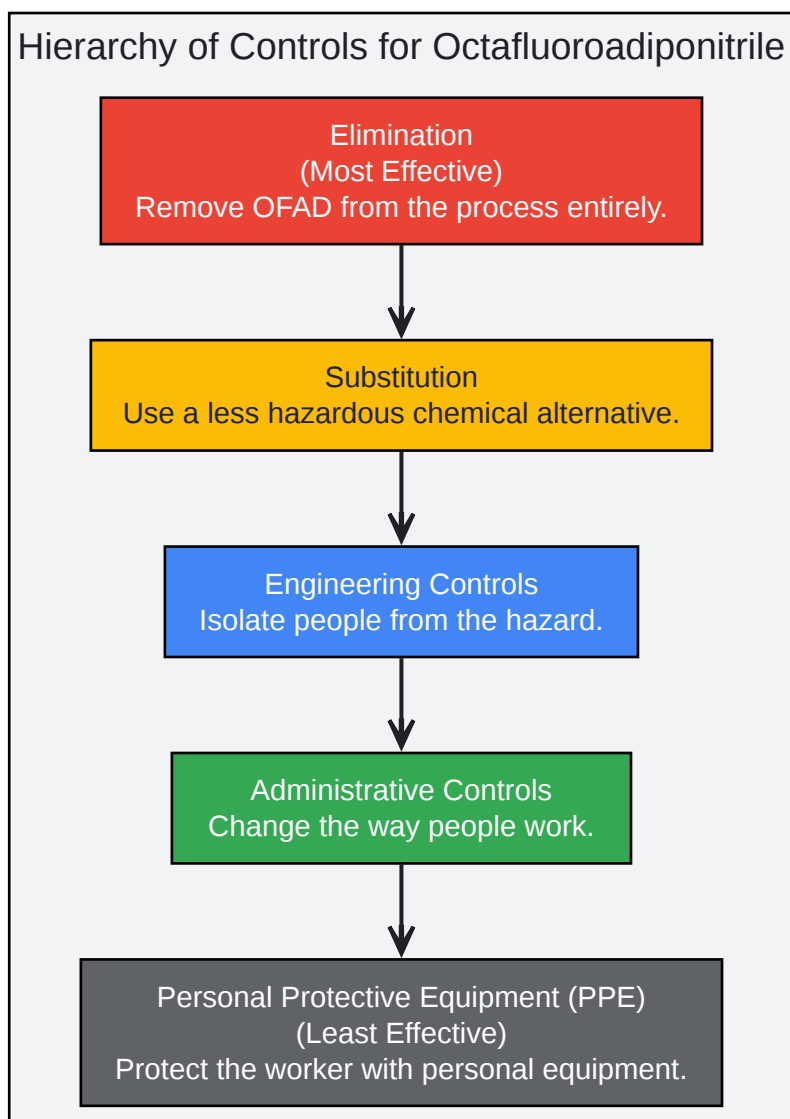
Hazard Classification	GHS Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Danger	Skull and Crossbones
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	Danger	Skull and Crossbones
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	Danger	Skull and Crossbones
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Danger	Exclamation Mark
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Danger	Exclamation Mark
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Danger	Exclamation Mark

Source: GHS classification data derived from supplier safety data sheets.[\[2\]](#)[\[7\]](#)

A critical, and potentially life-threatening, hazard is the thermal decomposition of OFAD. When heated to decomposition, it is known to emit highly toxic fumes of fluoride (F⁻), cyanide (CN⁻), and nitrogen oxides (NO_x).[\[4\]](#)[\[5\]](#) This underscores the extreme danger of fire situations involving this compound.

The Hierarchy of Controls: A Framework for Safe Handling

Effective safety management relies on a multi-layered approach known as the hierarchy of controls. This framework prioritizes the most effective and reliable control measures over less effective ones. Relying solely on Personal Protective Equipment (PPE) is a failure of this principle; PPE is the last line of defense, not the first.



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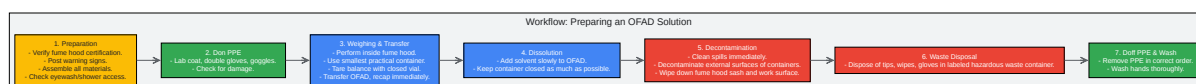
Figure 1: *Hierarchy of Controls framework.*

- **Elimination & Substitution:** For many research applications, eliminating or substituting OFAD may not be feasible. However, it is a mandatory first consideration. Ask: Is there a less toxic, non-flammable, or less reactive compound that can achieve the same scientific objective?
- **Engineering Controls:** This is the most critical layer for OFAD. The causality is clear: because the compound is toxic via inhalation and has a low flash point, it must be physically contained.^{[2][7]}

- Chemical Fume Hood: All handling of OFAD, including weighing, transfers, and solution preparation, must occur within a certified chemical fume hood.[\[8\]](#)[\[9\]](#)[\[10\]](#) This directly addresses the inhalation hazard.
- Ventilation: The laboratory must have adequate general ventilation to dilute any fugitive emissions.
- Glove Boxes: For highly sensitive operations or when handling larger quantities, a glove box with an inert atmosphere provides an even higher level of containment.[\[10\]](#)
- Administrative Controls: These are the procedures and policies that dictate safe work practices.
 - Standard Operating Procedures (SOPs): A detailed, experiment-specific SOP must be written and approved before any work begins.[\[9\]](#)
 - Designated Area: The section of the fume hood and bench where OFAD is handled should be clearly marked with hazard warning signs.[\[8\]](#)
 - Training: All personnel must be trained on the specific hazards of OFAD, the lab's SOP, and emergency procedures. This training must be documented.
 - "No Working Alone" Policy: Never handle OFAD or other highly toxic chemicals when you are alone in the laboratory.[\[8\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE): PPE does not prevent accidents but can mitigate injury if other controls fail.
 - Hand Protection: Double-gloving with chemical-resistant nitrile gloves is recommended.[\[8\]](#) [\[11\]](#) If gloves become contaminated, they must be removed immediately, and hands washed thoroughly.
 - Eye Protection: Chemical safety goggles are mandatory.[\[7\]](#) Where a splash hazard exists, a full-face shield should be worn over the goggles.
 - Body Protection: A flame-resistant lab coat must be worn and fully buttoned. Chemical-resistant aprons and sleeves may be required for larger-scale work.[\[11\]](#)

Standard Operating Protocol for Handling Octafluoroadiponitrile

This protocol outlines a self-validating workflow for the safe handling of OFAD during a common laboratory task: preparing a stock solution. Each step is designed to verify safety before proceeding to the next.



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Figure 2: Standard workflow for handling **Octafluoroadiponitrile**.

Step-by-Step Methodology

- Preparation:
 - Verify the chemical fume hood has been certified within the last year.
 - Ensure the safety shower and eyewash station are accessible and have been tested within the last month.[8]
 - Assemble all necessary equipment (OFAD container, solvent, glassware, pipettes, waste container) inside the fume hood to minimize traffic in and out of the containment area.
 - Prepare a hazardous waste container specifically for OFAD-contaminated solid waste.
- Donning PPE:
 - Put on a lab coat, followed by safety goggles.
 - Don the first pair of nitrile gloves.

- Don the second pair of nitrile gloves over the first.
- Weighing and Transfer:
 - Perform all transfers on a balance inside the fume hood.
 - To minimize exposure, do not weigh OFAD on an open watch glass. Weigh it directly into a vial that can be capped.
 - Transfer the required amount of OFAD using a glass pipette or syringe.
 - Immediately and securely cap both the source bottle and the receiving vial.
- Solution Preparation:
 - Slowly add the desired solvent to the vial containing the OFAD.
 - Cap and mix the solution as required.
- Decontamination and Cleanup:
 - Wipe the external surfaces of all containers with a solvent-dampened cloth before removing them from the fume hood.
 - Any minor drips or spills within the hood should be immediately absorbed with an inert material (e.g., vermiculite) and placed in the hazardous waste container.
- Waste Disposal:
 - All contaminated disposables (pipette tips, wipes, gloves) must be placed in the designated, sealed hazardous waste container.[\[11\]](#)
- Doffing PPE and Hygiene:
 - Remove the outer pair of gloves while still in the work area.
 - Remove lab coat and goggles.
 - Remove the inner pair of gloves.

- Wash hands and forearms thoroughly with soap and water.

Storage and Incompatibility

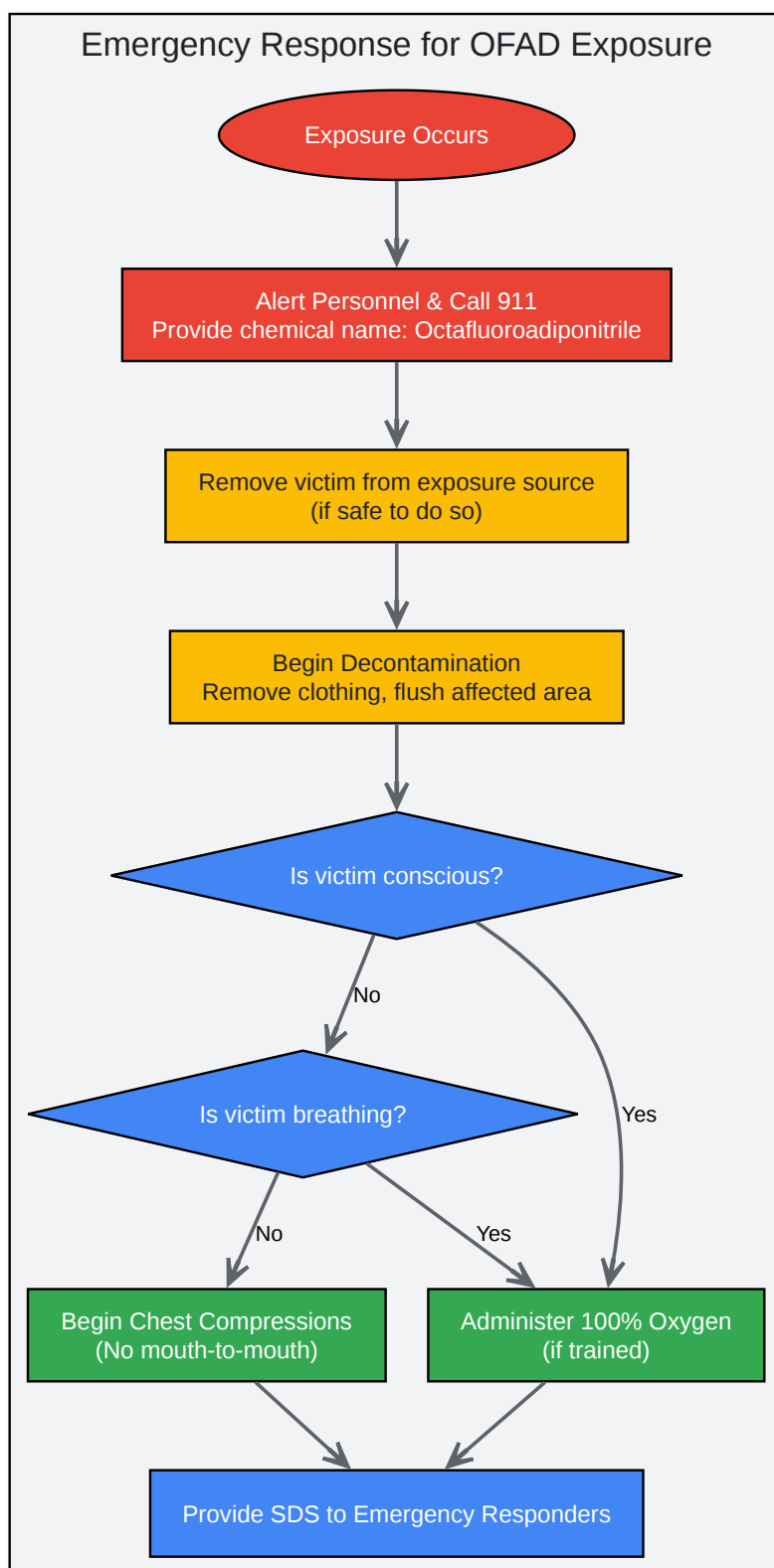
Proper storage is a critical preventative safety measure. The goal is to maintain the chemical's integrity while preventing accidental release or dangerous reactions.

- **Storage Conditions:** Store OFAD in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.^{[10][12]} The storage location must be a locked cabinet or room, accessible only to authorized personnel. Containers must be tightly closed and clearly labeled.
- **Chemical Incompatibilities:** Segregation from incompatible materials is non-negotiable. The primary concern is the potential for violent reactions or the generation of highly toxic gases.

Class of Incompatible Material	Hazardous Reaction
Strong Acids	Reacts to form highly toxic and flammable hydrogen cyanide (HCN) gas. ^[8]
Strong Bases	Can initiate hazardous polymerization or decomposition reactions. ^[7]
Strong Oxidizing Agents	Can lead to fire or explosion. ^[7]
Strong Reducing Agents	May react violently. ^[7]

Emergency Response Protocols

Immediate and correct action during an emergency can be life-saving. All personnel must be trained on these procedures before beginning work with OFAD.



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Figure 3: Decision workflow for an OFAD exposure event.

In Case of Exposure

- General Actions:
 - Remain calm but act quickly. Speed is essential.[\[6\]](#)
 - Immediately alert nearby personnel and call 911 or your institution's emergency number. [\[8\]](#) State that there has been an exposure to a toxic nitrile compound.
 - If safe to do so, remove the victim from the contaminated area.
 - Bring the Safety Data Sheet (SDS) for OFAD to provide to the emergency medical responders.[\[8\]](#)
- Inhalation:
 - Move the person to fresh air immediately.
 - If the person is not breathing, begin chest compressions. Do not perform mouth-to-mouth resuscitation due to the risk of contaminating the rescuer.[\[6\]](#)
 - If trained and equipped, administer 100% oxygen.[\[6\]](#)[\[13\]](#)
- Skin Contact:
 - Immediately begin flushing the affected area with copious amounts of water in a safety shower.[\[8\]](#)[\[11\]](#)
 - While flushing, remove all contaminated clothing. Continue flushing for at least 15 minutes.[\[6\]](#)
 - Seek immediate medical attention.
- Eye Contact:
 - Immediately flush the eyes with water at an emergency eyewash station for at least 15 minutes, holding the eyelids open.[\[8\]](#)[\[11\]](#)
 - Remove contact lenses if present and easy to do.[\[7\]](#)

- Seek immediate medical attention.
- Ingestion:
 - Immediately call a poison control center and 911.[\[7\]](#)
 - Rinse the mouth with water. Do not induce vomiting.

In Case of a Spill

- Evacuate all non-essential personnel from the area.[\[8\]](#)
- Alert others and call for emergency assistance.
- If the spill is small and you are trained to handle it, don appropriate PPE, including respiratory protection if necessary.
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate the spill area (see Section 6).

In Case of Fire

- Do not attempt to fight a fire involving OFAD unless you are a trained firefighter.
- Evacuate the area immediately and activate the fire alarm.
- Crucially, OFAD decomposes in heat to produce hydrogen cyanide and hydrogen fluoride.[\[4\]](#)
[\[5\]](#) Inform emergency responders of this specific hazard.
- Use dry chemical or sand extinguishers. DO NOT USE WATER, as it can react with cyanide salts that may be present.[\[13\]](#)

Decontamination and Waste Disposal

Thorough decontamination and proper waste management are essential to prevent secondary exposures.

- Surface Decontamination: A two-step process is recommended for decontaminating work surfaces and equipment.[\[8\]](#)
 - First, wipe down the area with a pH 10 buffer solution.
 - Follow this with a wipe-down using a freshly prepared 10% bleach solution.
 - Perform all cleaning activities within the fume hood.[\[8\]](#)
- Waste Disposal:
 - All waste contaminated with OFAD, including absorbent materials, disposable PPE, and empty containers, must be collected as hazardous waste.[\[11\]](#)
 - Waste containers must be compatible, clearly labeled with "Hazardous Waste" and the chemical name "**Octafluoroadiponitrile**", and kept sealed.[\[10\]](#)
 - Follow all institutional and local regulations for hazardous waste disposal.

Conclusion

Octafluoroadiponitrile is a valuable chemical for advanced research, but its significant hazards demand a culture of respect and meticulous safety practices. By understanding its physicochemical properties and implementing the hierarchy of controls, researchers can mitigate the risks associated with its use. Adherence to detailed SOPs, proper use of engineering controls and PPE, and thorough knowledge of emergency procedures are not optional—they are integral to the responsible conduct of science.

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